

# Application Note: Spectrophotometric Quantification of Iron in Mineral Samples using 1,10-Phenanthroline

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## Compound of Interest

Compound Name: 1,10-Phenanthroline hydrate

Cat. No.: B147399

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

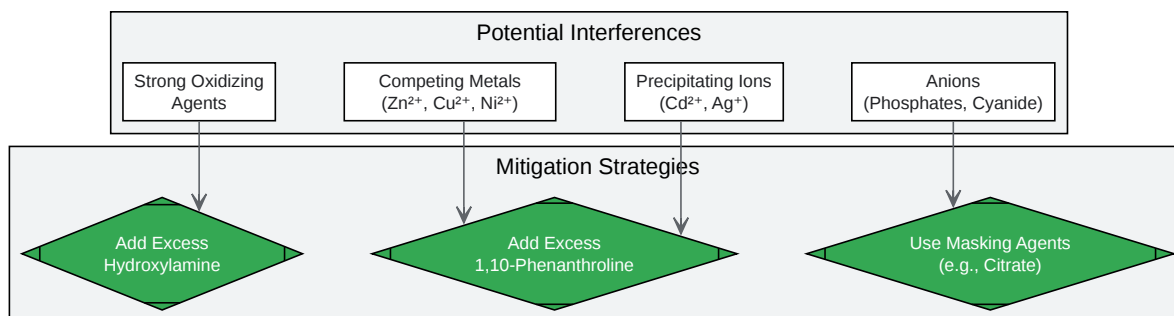
The accurate determination of iron content in mineralogical samples is critical for geochemical analysis, mining operations, and quality control in various industries. The 1,10-phenanthroline method is a robust and widely used spectrophotometric technique for quantifying iron. This method relies on the reaction between ferrous iron ( $\text{Fe}^{2+}$ ) and three molecules of 1,10-phenanthroline to form a stable, orange-red colored complex known as ferroin.<sup>[1][2]</sup> The intensity of the color produced is directly proportional to the concentration of ferrous iron and is measured using a spectrophotometer. The color development is rapid and stable over a pH range of 2 to 9.<sup>[1][3]</sup>

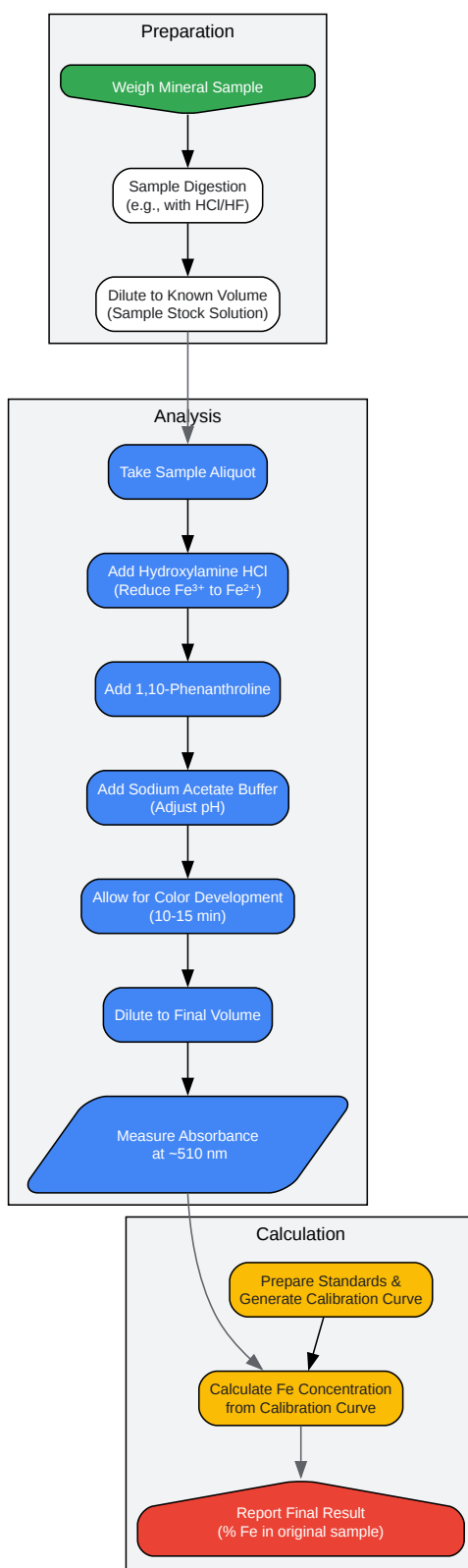
For the determination of total iron, any ferric iron ( $\text{Fe}^{3+}$ ) present in the sample must first be reduced to the ferrous state ( $\text{Fe}^{2+}$ ).<sup>[1]</sup> A reducing agent, typically hydroxylamine hydrochloride, is used for this purpose.<sup>[1][4]</sup> The subsequent addition of 1,10-phenanthroline leads to the formation of the colored complex, which has a maximum absorbance at approximately 510 nm.<sup>[5]</sup>

## Principle of the Method

The quantification of iron using 1,10-phenanthroline involves two key chemical reactions:

- Reduction of Ferric Iron ( $\text{Fe}^{3+}$ ): If total iron is being measured, all  $\text{Fe}^{3+}$  in the sample is converted to  $\text{Fe}^{2+}$  using a reducing agent.
  - $2 \text{Fe}^{3+} + 2 \text{NH}_2\text{OH} \cdot \text{HCl} \rightarrow 2 \text{Fe}^{2+} + \text{N}_2 + 4 \text{H}_2\text{O} + 2 \text{H}^+ + 2 \text{Cl}^-$  (using Hydroxylamine Hydrochloride)<sup>[4]</sup>
- Complexation of Ferrous Iron ( $\text{Fe}^{2+}$ ): The ferrous iron reacts with 1,10-phenanthroline (phen) to form the tris(1,10-phenanthroline)iron(II) complex,  $[\text{Fe}(\text{phen})_3]^{2+}$ . This complex has a distinct orange-red color.





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